

# cholesteryl acetate physical properties and spectral data

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## Compound of Interest

Compound Name: Cholesterol, acetate

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## An In-depth Technical Guide to the Physical and Spectral Properties of Cholesteryl Acetate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical and spectral characteristics of cholesteryl acetate is paramount for its application in various fields, including liquid crystal research and as a component in drug delivery systems. This guide provides a comprehensive overview of the core physical properties and spectral data of cholesteryl acetate, supported by experimental methodologies.

## Core Physical Properties

Cholesteryl acetate presents as a white crystalline powder.<sup>[1]</sup> Its fundamental physical properties are summarized in the table below, providing a quick reference for laboratory use.

| Property          | Value                                              |
|-------------------|----------------------------------------------------|
| Molecular Formula | C <sub>29</sub> H <sub>48</sub> O <sub>2</sub> [2] |
| Molecular Weight  | 428.70 g/mol [1][2]                                |
| Melting Point     | 112-114 °C[3][4][5]                                |
| Appearance        | White crystalline powder[1][2]                     |
| Solubility        | Soluble in chloroform; does not mix with water[1]  |
| Optical Activity  | [α] <sup>24</sup> /D -44° (c = 2 in chloroform)[3] |

## Spectral Data

The spectral signature of cholesteryl acetate is crucial for its identification and structural elucidation. The following sections detail its characteristics across various spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of cholesteryl acetate. The complex spectra are typically assigned using a combination of 1D and 2D NMR techniques.[6][7]

#### <sup>1</sup>H NMR Spectral Data (CDCl<sub>3</sub>)

The proton NMR spectrum of cholesteryl acetate exhibits a complex pattern of signals, particularly in the aliphatic region.[6][7] Key chemical shifts are highlighted below.

| Proton                      | Chemical Shift (ppm) |
|-----------------------------|----------------------|
| H6 (vinyl)                  | 5.37 (multiplet)[6]  |
| H3                          | 4.60 (multiplet)[6]  |
| H29 (acetyl methyl)         | 2.03 (singlet)[6]    |
| H19 (methyl)                | 1.02 (singlet)[6]    |
| H21 (methyl)                | 0.91[6]              |
| H26/H27 (isopropyl methyls) | 0.863 / 0.860[6]     |
| H18 (methyl)                | 0.68 (singlet)[6]    |

#### <sup>13</sup>C NMR Spectral Data (CDCl<sub>3</sub>)

The <sup>13</sup>C NMR spectrum shows 29 distinct carbon signals.[6]

| Carbon              | Chemical Shift (ppm) |
|---------------------|----------------------|
| C28 (carbonyl)      | 170.60[6]            |
| C5 (vinyl)          | 139.64[6]            |
| C6 (vinyl)          | 122.64[6]            |
| C3                  | 74.01[6]             |
| C13                 | 42.30[6]             |
| C4                  | 38.10[6]             |
| C10                 | 36.58[6]             |
| C20                 | 35.78[6]             |
| C2                  | 27.76[6]             |
| C26                 | 22.80[6]             |
| C27                 | 22.54[6]             |
| C29 (acetyl methyl) | 21.4 (approx.)       |
| C19                 | 19.29[6]             |
| C21                 | 18.70[6]             |
| C18                 | 11.84[6]             |

## Infrared (IR) Spectroscopy

The IR spectrum of cholesteryl acetate displays characteristic absorption bands corresponding to its functional groups.

| Functional Group | Wavenumber (cm <sup>-1</sup> ) |
|------------------|--------------------------------|
| C=O (ester)      | ~1735                          |
| C=C (alkene)     | ~1670                          |
| C-O (ester)      | ~1250                          |
| C-H (alkane)     | ~2850-2960                     |

## Mass Spectrometry

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of cholesteryl acetate.

| Ionization Method        | Key Fragments (m/z)                                               |
|--------------------------|-------------------------------------------------------------------|
| Electron Ionization (EI) | 368 (M-CH <sub>3</sub> COOH) <sup>+</sup> , 353, 255, 213, 145[2] |

## Experimental Protocols

The following methodologies are representative of the techniques used to acquire the spectral data presented.

## NMR Spectroscopy

- **Sample Preparation:** A sample of cholesteryl acetate (approximately 1g/mL) is dissolved in deuterated chloroform (CDCl<sub>3</sub>).[7]
- **Instrumentation:** Spectra are acquired on a high-field NMR spectrometer (e.g., 600 MHz or higher).
- **<sup>1</sup>H NMR Acquisition:** A standard one-pulse experiment is typically used. For complex spectra like cholesteryl acetate, 2D NMR experiments are essential for complete assignment.
- **<sup>13</sup>C NMR Acquisition:** A proton-decoupled <sup>13</sup>C NMR spectrum is acquired. DEPT experiments can be used to differentiate between CH, CH<sub>2</sub>, and CH<sub>3</sub> groups.[7]

- 2D NMR: For complete and unambiguous assignment of the complex proton and carbon spectra, a suite of 2D NMR experiments is employed, including:
  - COSY (Correlation Spectroscopy): To identify proton-proton couplings.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded protons and carbons.<sup>[6]</sup>
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range proton-carbon couplings, which is crucial for assigning quaternary carbons and piecing together the molecular structure.<sup>[6]</sup>
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phased, and baseline corrected. Chemical shifts are referenced to the residual solvent signal (CDCl<sub>3</sub> at 7.26 ppm for <sup>1</sup>H and 77.16 ppm for <sup>13</sup>C) or an internal standard like tetramethylsilane (TMS).

## Infrared (IR) Spectroscopy

- KBr Pellet Method: A small amount of cholesteryl acetate is finely ground with dry potassium bromide (KBr). The mixture is then pressed into a thin, transparent pellet using a hydraulic press. The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.<sup>[8]</sup>
- Attenuated Total Reflectance (ATR)-FTIR: A small amount of the solid sample is placed directly on the ATR crystal, and pressure is applied to ensure good contact. The IR spectrum is then recorded. This method requires minimal sample preparation.

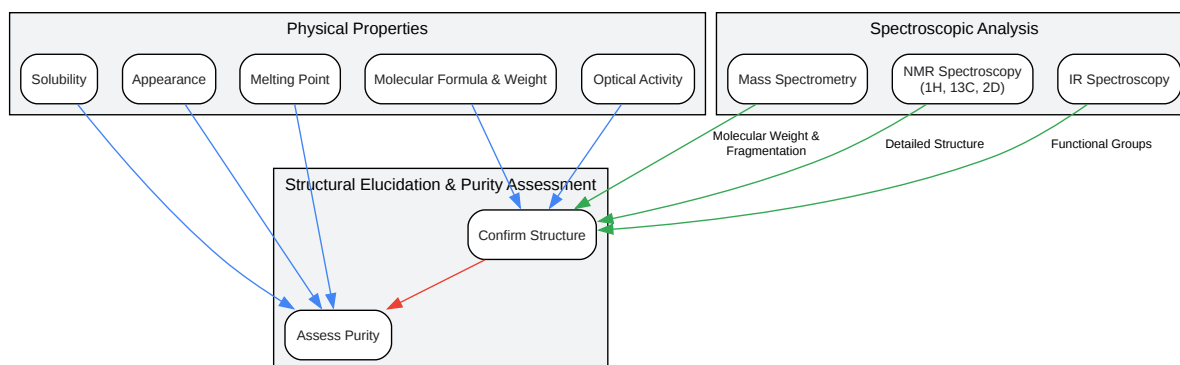
## Mass Spectrometry

- Gas Chromatography-Mass Spectrometry (GC-MS):
  - Sample Introduction: A dilute solution of cholesteryl acetate in a volatile solvent is injected into the gas chromatograph.
  - Chromatographic Separation: The compound is separated from any impurities on a capillary column.

- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer and is ionized, typically by Electron Ionization (EI) at 70 eV.[2]
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer.
- Electrospray Ionization-Mass Spectrometry (ESI-MS):
  - Sample Introduction: The sample is dissolved in a suitable solvent and introduced into the ESI source via direct infusion or after separation by liquid chromatography (LC).
  - Ionization: A high voltage is applied to the sample solution as it exits a capillary, forming charged droplets. The solvent evaporates, leading to the formation of gas-phase ions. Cholesteryl esters typically form ammonium or lithiated adducts in the positive ion mode.
  - Tandem Mass Spectrometry (MS/MS): For structural confirmation, precursor ions can be selected and fragmented by collision-induced dissociation (CID) to produce a characteristic product ion spectrum. For cholesteryl esters, a common neutral loss of the cholestane fragment is observed.

## Characterization Workflow

The logical flow for the comprehensive characterization of cholesteryl acetate is depicted in the following diagram.



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Caption: Workflow for the Characterization of Cholesteryl Acetate.

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